

Application Notes and Protocols for the Synthesis and Derivatization of (-)-Glycybridin B

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Compound of Interest

Compound Name: *Glysperin B*

Cat. No.: *B15566596*

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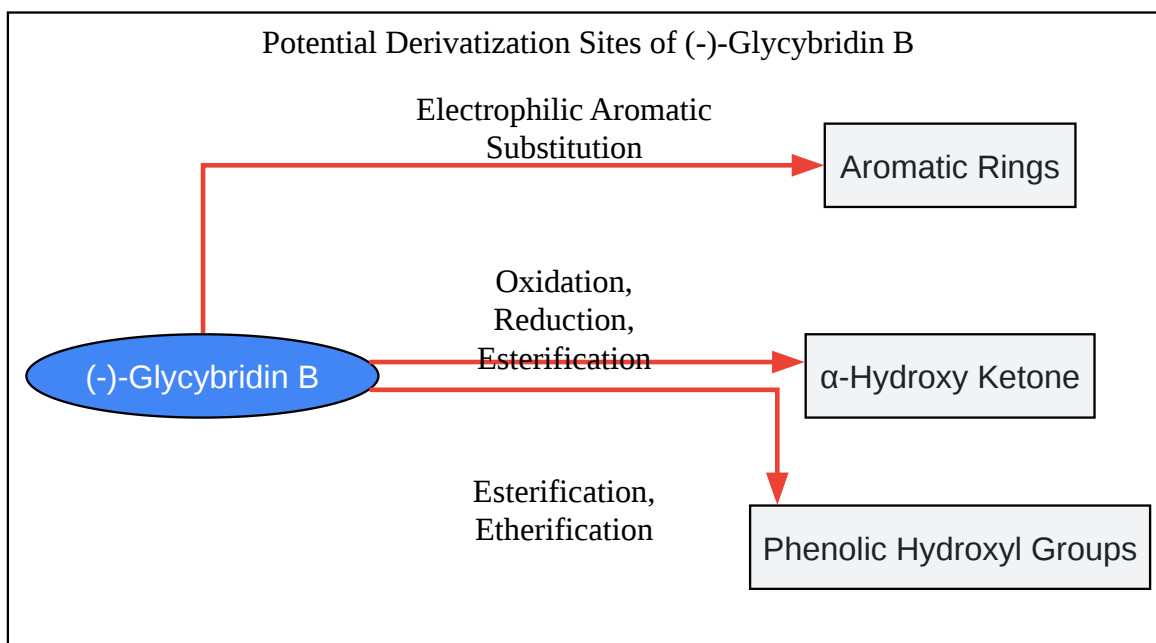
For Researchers, Scientists, and Drug Development Professionals

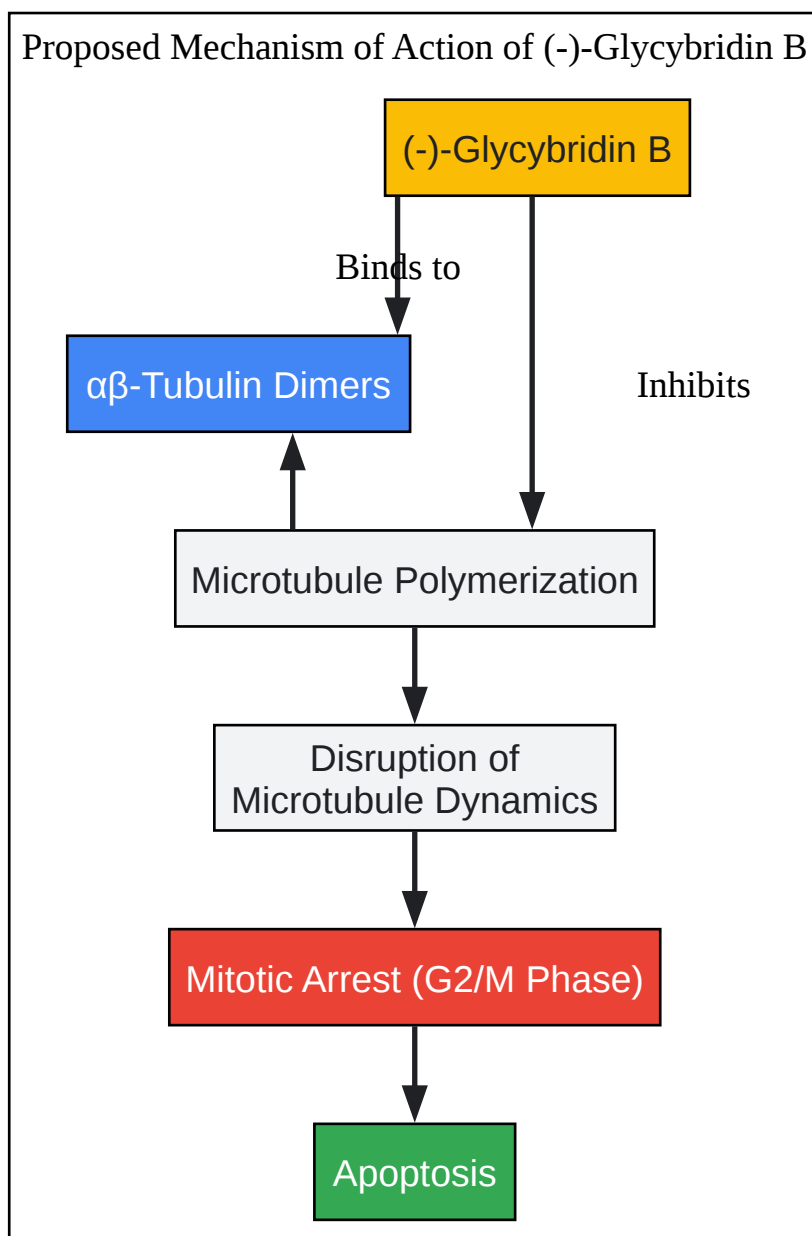
Introduction

(-)-Glycybridin B is a natural product that has garnered interest within the scientific community due to its potential as a microtubule-targeting agent.^[1] Microtubule dynamics are a critical aspect of cell division, making them a key target for anticancer therapies.^[1] This document provides detailed protocols for the total synthesis of (-)-Glycybridin B, based on the first reported asymmetric total synthesis, and explores potential derivatization strategies to facilitate structure-activity relationship (SAR) studies and the development of novel therapeutic leads.

Total Synthesis of (-)-Glycybridin B

The asymmetric total synthesis of (-)-Glycybridin B can be accomplished via a five-step route starting from commercially available precursors. The overall synthetic workflow is depicted below.





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References

- 1. Asymmetric Total Synthesis of (-)-Glycybridin B, a Pharmacophore Screened Candidate for Tubulin Binding - PMC [pmc.ncbi.nlm.nih.gov]
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